

Application Note and Protocol: Preparation of 3M Sodium Acetate Solution (pH 5.2)

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Compound of Interest

Compound Name: Sodium;acetate

Cat. No.: B1644765

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Audience: Researchers, scientists, and drug development professionals.

Introduction

A 3M sodium acetate solution with a pH of 5.2 is a commonly used reagent in molecular biology, biochemistry, and pharmaceutical sciences. It serves as a buffer in numerous applications, most notably in the precipitation of nucleic acids (DNA and RNA) from aqueous solutions. The acetate buffer system is effective in the pH range of 3.7 to 5.7, and a pH of 5.2 is optimal for the protonation of the phosphate backbone of nucleic acids, which neutralizes their charge and facilitates their precipitation in the presence of ethanol or isopropanol. This document provides a detailed protocol for the preparation of a 3M sodium acetate solution with a final pH of 5.2.

Materials and Reagents

The primary components for this buffer are sodium acetate and acetic acid. Sodium acetate is available in two forms: anhydrous and trihydrate. While either can be used, sodium acetate trihydrate is often preferred as the anhydrous form is highly hygroscopic, making accurate weighing challenging.^{[1][2]} This protocol will provide measurements for both forms.

Quantitative Data Summary

Reagent	Formula	Molecular Weight (g/mol)	Amount for 1 L of 3M Solution
Sodium Acetate Anhydrous	CH ₃ COONa	82.03[2][3]	246.1 g[4]
Sodium Acetate Trihydrate	CH ₃ COONa·3H ₂ O	136.08[1][3]	408.24 g[1]
Glacial Acetic Acid	CH ₃ COOH	60.05[5]	As required for pH adjustment
Deionized/Milli-Q Water	H ₂ O	18.02	To a final volume of 1 L

Note: The pKa of acetic acid is approximately 4.76.[5][6][7]

Experimental Protocol

This protocol outlines the steps to prepare 1 liter of 3M Sodium Acetate solution, pH 5.2.

1. Reagent Preparation:

- Weigh out the required amount of either sodium acetate anhydrous (246.1 g) or sodium acetate trihydrate (408.24 g) using an analytical balance.[1][4]

2. Dissolution:

- Transfer the weighed sodium acetate to a 1 L beaker or flask.
- Add approximately 800 mL of deionized or Milli-Q water.[4]
- Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
- Stir the solution until the sodium acetate is completely dissolved. This may take some time.

3. pH Adjustment:

- Once the sodium acetate is fully dissolved, place a calibrated pH probe into the solution.

- Slowly add glacial acetic acid dropwise while continuously monitoring the pH.[1][4]
- Continue adding acetic acid until the pH of the solution reaches 5.2. Be cautious as the pH can change rapidly.

4. Final Volume Adjustment:

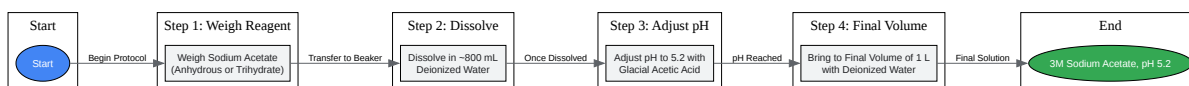
- Once the desired pH of 5.2 is achieved, transfer the solution to a 1 L graduated cylinder.
- Add deionized or Milli-Q water to bring the final volume to exactly 1 L.[4]
- Transfer the solution back to a clean bottle and mix thoroughly to ensure homogeneity.

5. Sterilization and Storage:

- For applications requiring sterility, the solution can be filter-sterilized using a 0.22 μm filter or autoclaved.[4]
- Store the prepared 3M sodium acetate solution, pH 5.2, at room temperature.[8]

Diagrams

Experimental Workflow for 3M Sodium Acetate Solution Preparation



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Caption: Workflow for preparing 3M Sodium Acetate solution, pH 5.2.

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References

- 1. laboratorynotes.com [laboratorynotes.com]
- 2. laboratorynotes.com [laboratorynotes.com]
- 3. chemignition.com [chemignition.com]
- 4. Sodium Acetate (3 M, pH 5.2) Preparation and Recipe | AAT Bioquest [aatbio.com]
- 5. Acetic Acid [commonorganicchemistry.com]
- 6. groups.chem.ubc.ca [groups.chem.ubc.ca]
- 7. Acetic acid - Wikipedia [en.wikipedia.org]
- 8. toptipbio.com [toptipbio.com]
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